

SynaptoRed C2: A Comprehensive Technical Guide to Solubility and Stock Solution Preparation

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Compound of Interest

Compound Name: SynaptoRedTM C2

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This guide provides an in-depth technical overview of SynaptoRed C2, a fluorescent styryl dye indispensable for the study of synaptic vesicle dynamics. Designed for researchers, scientists, and drug development professionals, this document moves beyond a simple recitation of protocols to offer a foundational understanding of the principles governing its use, ensuring experimental success through scientific integrity and meticulous technique.

Introduction: The Role of SynaptoRed C2 in Neuroscience Research

SynaptoRed C2, chemically known as 4-[6-[4-(Diethylamino)phenyl]-1,3,5-hexatrien-1-yl]-1-[3-(triethylammonio)propyl]pyridinium dibromide, is a vital tool for visualizing synaptic activity.^{[1][2]} Its utility lies in its amphiphilic nature, possessing a lipophilic tail that inserts into the outer leaflet of cell membranes and a hydrophilic head that prevents it from crossing the membrane.^[3] This property allows for the specific labeling of synaptic vesicles during endocytosis, a process critical for neuronal communication.^{[4][5][6]}

The fluorescence of SynaptoRed C2 is environmentally sensitive; it is virtually non-fluorescent in aqueous solutions but exhibits a dramatic increase in quantum yield upon binding to membranes.^{[3][7]} This "turn-on" characteristic is fundamental to its application. When neurons are stimulated, leading to the fusion of synaptic vesicles with the presynaptic membrane (exocytosis), the dye present in the extracellular medium rapidly partitions into the vesicular membrane. As these vesicles are retrieved from the plasma membrane during endocytosis, the dye is internalized, resulting in brightly labeled vesicles within the nerve terminal.^{[5][6]} Subsequent rounds of exocytosis release the dye, leading to a decrease in fluorescence, which can be monitored to quantify neurotransmitter release and vesicle recycling.^{[3][7]}

SynaptoRed C2 is also widely recognized by its alternative name, FM4-64.^[1] This guide will focus on the critical first steps of any successful experiment using this dye: achieving optimal solubility and preparing stable, accurate stock solutions.

Understanding SynaptoRed C2 Solubility: A Quantitative Overview

The solubility of SynaptoRed C2 is a key determinant of its effective use in experimental settings. While it is marketed as water-soluble, understanding its solubility limits in various solvents is crucial for preparing concentrated stock solutions and avoiding precipitation. The following table summarizes the solubility of SynaptoRed C2 based on available technical data.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference(s)
Water	10	17	^{[1][8]}
DMSO	10 - 50	16.5 - 82.3	^{[8][9][10][11]}
Methanol	Soluble	Not specified	^[8]

Note: The molar concentrations are calculated based on a molecular weight of 607.51 g/mol . Batch-specific molecular weights may vary due to hydration and should be consulted from the certificate of analysis for the most accurate calculations.^[1]

The choice of solvent has practical implications. While water is a suitable solvent for many applications, DMSO can be used to achieve higher stock concentrations.^{[9][11]} However, it is imperative to consider the potential effects of DMSO on the biological preparation being studied. For most applications involving live cells, preparing the initial stock solution in water or a low percentage of DMSO that is further diluted to a negligible final concentration in the working solution is recommended.

Experimental Protocol: Preparation of a 10 mM SynaptoRed C2 Aqueous Stock Solution

This protocol details the preparation of a 10 mM stock solution of SynaptoRed C2 in water. This concentration is a common starting point for further dilutions to working concentrations (typically 4-10 μ M).^{[12][13][14]}

Materials

- SynaptoRed C2 (solid)
- High-purity, sterile water (e.g., Milli-Q® or equivalent)
- Microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

Step-by-Step Methodology

- Determine the Mass of SynaptoRed C2: Accurately weigh out 1 mg of SynaptoRed C2 powder. For this, it is often practical to use a pre-weighed aliquot from the supplier.
- Calculate the Required Volume of Solvent: Based on the molecular weight of SynaptoRed C2 (approximately 608 g/mol for the anhydrous form), the volume of water required to make a 10 mM solution from 1 mg can be calculated as follows:

$$\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)} \quad \text{Volume (}\mu\text{L)} = (0.001 \text{ g} / 608 \text{ g/mol}) / 0.010 \text{ mol/L} * 1,000,000 \mu\text{L/L} \approx 164 \mu\text{L}$$

Therefore, to prepare a 10 mM stock solution, dissolve 1 mg of SynaptoRed C2 in 164 μ L of high-purity water.[\[12\]](#)

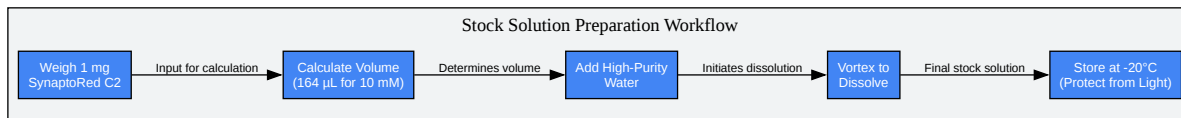
- **Dissolution:** Add the calculated volume of water to the microcentrifuge tube containing the SynaptoRed C2 powder.
- **Mixing:** Tightly cap the tube and vortex thoroughly to ensure complete dissolution. The solution should be a clear, dark purple liquid.
- **Storage:** Protect the stock solution from light by wrapping the tube in aluminum foil or using an amber tube. Store at -20°C for long-term storage (six months or longer).[\[12\]](#)[\[13\]](#) For short-term use, the solution can be stored at 4°C. Avoid repeated freeze-thaw cycles.

Causality and Self-Validation

- **Choice of Water:** Using high-purity, sterile water is critical to prevent contamination and the introduction of ions that could interfere with the dye's properties or the biological experiment.
- **Accurate Measurements:** Precise weighing and pipetting are fundamental for achieving the target concentration. The accuracy of the stock solution directly impacts the reproducibility of experiments.
- **Protection from Light:** SynaptoRed C2 is a fluorescent molecule and is susceptible to photobleaching. Protecting the stock solution from light is essential to maintain its fluorescence capacity.
- **Proper Storage:** Storing the solution at -20°C minimizes degradation and maintains its stability over time.

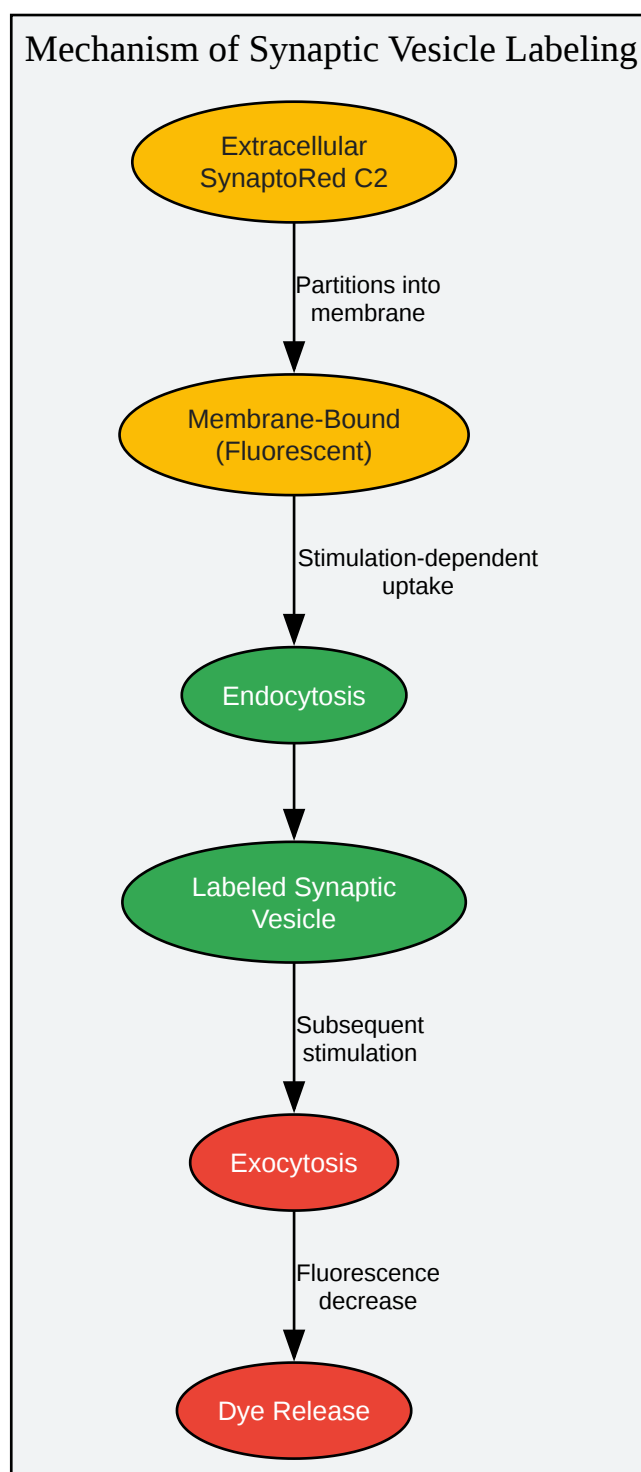
Visualization of Key Processes

To further clarify the experimental workflow and the underlying mechanism of SynaptoRed C2, the following diagrams are provided.



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Caption: Workflow for preparing a 10 mM SynaptoRed C2 stock solution.



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Caption: Mechanism of action of SynaptoRed C2 at the synapse.

Conclusion

A thorough understanding of the solubility and meticulous preparation of stock solutions are the cornerstones of successful and reproducible experiments with SynaptoRed C2. By adhering to the principles and protocols outlined in this guide, researchers can ensure the integrity of their starting materials, paving the way for reliable and insightful investigations into the intricate processes of synaptic function.

References

- Imaging Synaptic Vesicle Recycling by Staining and Destaining Vesicles with FM Dyes. SciSpace.
- Using the Fluorescent Styryl Dye FM1-43 to Visualize Synaptic Vesicles Exocytosis and Endocytosis in Motor Nerve Terminals.
- Loading synaptic vesicles with fluorescent styryl dye FM1-43.
- Examination of Synaptic Vesicle Recycling Using FM Dyes During Evoked, Spontaneous, and Mini
- **SynaptoRed™ C2** - FM4-64. Tocris Bioscience.
- **SynaptoRed™ C2** (equivalent to FM®4-64) Nerve Terminal Dye.
- Product Inform
- **SynaptoRed™ C2** | Neurone and Astrocyte Probes. R&D Systems.
- FM4-64 | SynaptoRed C2 | Fluorescent Lipid Probe. Bio-Techne.
- FM4-64 | Red Fluorescent Dye. MedchemExpress.com.
- FM4-64 | Styrene Dye | Endocytosis and Exocytosis Research. TargetMol.
- SynaptoRed C2, >=95% (HPLC).
- FM4-64. MedchemExpress.com.
- SynaptoRed Reagent. Sigma-Aldrich.
- BioTracker™ 640 Red C2(FM4-64) Synaptic Dye. Sigma-Aldrich.
- Measuring Exocytosis in Neurons Using FM Labeling. PMC - NIH.

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Sources

- 1. FM4-64 | SynaptoRed C2 | Fluorescent Lipid Probe | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
- 2. SynaptoRed™ C2 | Neurone and Astrocyte Probes: Tocris Bioscience [[rndsystems.com](https://www.rndsystems.com)]
- 3. [antibodiesinc.com](https://www.antibodiesinc.com) [[antibodiesinc.com](https://www.antibodiesinc.com)]
- 4. Examination of Synaptic Vesicle Recycling Using FM Dyes During Evoked, Spontaneous, and Miniature Synaptic Activities - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Using the Fluorescent Styryl Dye FM1-43 to Visualize Synaptic Vesicles Exocytosis and Endocytosis in Motor Nerve Terminals | Springer Nature Experiments [experiments.springernature.com]
- 6. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 7. [scispace.com](https://www.scispace.com) [[scispace.com](https://www.scispace.com)]
- 8. SynaptoRed Reagent [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 9. FM4-64 | Styrene Dye | Endocytosis and Exocytosis Research | TargetMol [[targetmol.com](https://www.targetmol.com)]
- 10. [scientificlabs.co.uk](https://www.scientificlabs.co.uk) [[scientificlabs.co.uk](https://www.scientificlabs.co.uk)]
- 11. [file.medchemexpress.com](https://www.file.medchemexpress.com) [[file.medchemexpress.com](https://www.file.medchemexpress.com)]
- 12. [biotium.com](https://www.biotium.com) [[biotium.com](https://www.biotium.com)]
- 13. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 14. Measuring Exocytosis in Neurons Using FM Labeling - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [SynaptoRed C2: A Comprehensive Technical Guide to Solubility and Stock Solution Preparation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8021221/docs#synaptoRed-c2-a-comprehensive-technical-guide-to-solubility-and-stock-solution-preparation>]

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